

Application Note: Safe Handling and Storage of 2-Iodopyrimidin-5-amine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Iodopyrimidin-5-amine

CAS No.: 1378847-85-8

Cat. No.: B6591409

[Get Quote](#)

Part 1: Executive Summary & Scientific Context

2-Iodopyrimidin-5-amine (CAS: 1378847-85-8) is a specialized heterocyclic building block primarily used in the synthesis of kinase inhibitors and other bioactive small molecules. Unlike its more common isomer (2-amino-5-iodopyrimidine), this compound features an iodine atom at the 2-position, rendering it significantly more electrophilic and susceptible to Nucleophilic Aromatic Substitution (S_NAr).

Core Safety Directive: Due to the lability of the C-I bond at the 2-position, this compound is not only a chemical irritant but also chemically unstable if exposed to moisture, heat, or nucleophiles during storage. Strict adherence to Cold Chain (2-8°C) and Inert Atmosphere protocols is required to maintain purity and prevent premature degradation.

Part 2: Physicochemical Profile & Hazard Identification

Table 1: Chemical Identity & Properties

Property	Specification
Chemical Name	2-Iodopyrimidin-5-amine
CAS Number	1378847-85-8
Molecular Formula	
Molecular Weight	221.00 g/mol
Physical State	Solid (Powder), typically off-white to pale yellow
Solubility	Soluble in DMSO, DMF; sparingly soluble in water
Reactivity Class	Electrophilic Heterocycle (Susceptible to at C-2)

Table 2: GHS Hazard Classification (derived from structural analogs)

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Cat 4	H302: Harmful if swallowed.[1][2]
Skin Corrosion/Irritation	Cat 2	H315: Causes skin irritation.[2]
Eye Damage/Irritation	Cat 2A	H319: Causes serious eye irritation.[2][3][4]
STOT - Single Exposure	Cat 3	H335: May cause respiratory irritation.[1][3]

“

Analytic Insight: The 2-iodo position activates the pyrimidine ring. While the primary amine at position 5 is electron-donating, the inductive effect of the nitrogen atoms at positions 1 and 3 makes the C-2 carbon highly electron-deficient. This creates a risk of hydrolysis (releasing HI) if stored in humid conditions.

Part 3: Critical Storage Protocol

Objective: Prevent deiodination and hydrolysis.

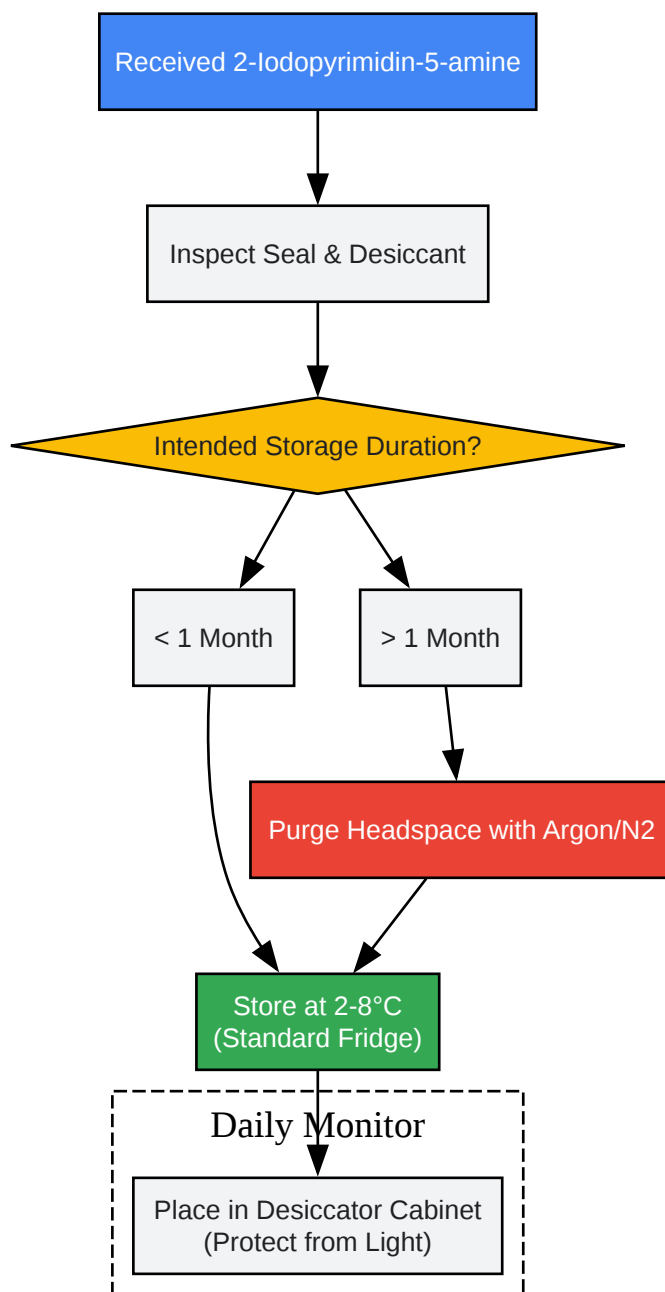
Environmental Control

- Temperature: Store at 2°C to 8°C (Refrigerated). Do not freeze unless specified by the certificate of analysis, as freeze-thaw cycles can induce moisture condensation.
- Atmosphere: Long-term storage (>1 month) requires an Inert Atmosphere (Argon or Nitrogen). The container should be backfilled with inert gas after every use.
- Light: Store in Amber Vials or foil-wrapped containers. Aryl iodides are photosensitive; UV exposure can promote homolytic cleavage of the C-I bond, leading to radical formation and degradation.

Container Specifications

- Primary: Borosilicate glass vial with a Teflon-lined screw cap.
- Secondary: Sealed desiccator or a secondary containment bag with active desiccant (silica gel or molecular sieves).

Figure 1: Storage Logic Tree



[Click to download full resolution via product page](#)

Caption: Decision matrix for determining appropriate storage conditions based on usage frequency.

Part 4: Safe Handling & Experimental Workflow

Prerequisite: All handling must occur within a certified Chemical Fume Hood.

Personal Protective Equipment (PPE) Matrix

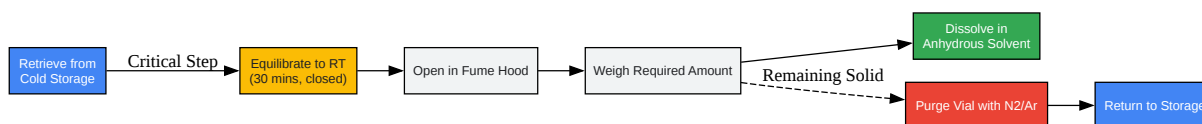
- Eyes: Chemical Splash Goggles (ANSI Z87.1).
- Hands: Double Nitrile Gloves (0.11 mm minimum thickness).
 - Rationale: Halogenated heterocycles can penetrate standard latex. Double gloving provides a breakthrough time buffer.
- Respiratory: N95 particulate respirator (if weighing outside a hood) or Hood Sash at working height.
- Body: Standard Lab Coat (buttoned).

Protocol: Weighing and Dispensing

- Equilibration: Remove the container from the refrigerator 30 minutes prior to opening.
 - Scientific Logic:[4][5][6][7] Opening a cold container in a warm lab causes immediate condensation of atmospheric moisture onto the hygroscopic solid. Allowing it to reach room temperature prevents this.
- Inert Transfer (Best Practice):
 - If the compound is stored under Argon, open the vial only inside a glovebox or under a funnel of flowing nitrogen.
 - If using a standard balance, minimize open-air time to <2 minutes.
- Solubilization:
 - Dissolve immediately in anhydrous solvent (DMSO, DMF, or dry THF).
 - Avoid: Protic solvents (Methanol, Water) unless the reaction starts immediately.
- Resealing:
 - Wipe the threads of the vial with a dry Kimwipe.

- Purge the headspace with a gentle stream of Nitrogen/Argon.
- Seal tightly and wrap with Parafilm before returning to cold storage.

Figure 2: Safe Handling Workflow



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow emphasizing the equilibration step to prevent moisture ingress.

Part 5: Emergency Response & Waste Disposal

Spill Cleanup

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Don full PPE including respiratory protection if dust is visible.
- Containment: Cover the spill with a damp paper towel (to prevent dust) or an inert absorbent (Vermiculite).
 - Note: Do not use strong alkalis (like bleach) for cleanup, as this may accelerate hydrolysis or reaction.
- Disposal: Scoop into a dedicated "Solid Hazardous Waste" container. Label as "Halogenated Organic Solid."

Waste Categorization

- Stream: Halogenated Organic Waste.
- Incompatibility: Do not mix with strong oxidizers (Peroxides, Nitric Acid) or strong bases in the waste stream.

- Deactivation: For trace residues in glassware, rinse with Acetone followed by a dilute Sodium Thiosulfate solution (to quench any free iodine if decomposition occurred).

Part 6: References

- Sigma-Aldrich. (n.d.). **2-Iodopyrimidin-5-amine** Product Specification (CAS 1378847-85-8). Retrieved from
- PubChem. (2025). Compound Summary: **2-Iodopyrimidin-5-amine**.^[7] National Center for Biotechnology Information. Retrieved from
- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. Retrieved from
- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. marinecoatings.brand.akzonobel.com [marinecoatings.brand.akzonobel.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. researchgate.net [researchgate.net]
- 6. CN110590652B - Synthesis method of 2-amino-5-iodopyridine - Google Patents [patents.google.com]
- 7. EP2687507B1 - Nitrogen-containing condensed heterocyclic compound - Google Patents [patents.google.com]

- To cite this document: BenchChem. [Application Note: Safe Handling and Storage of 2-Iodopyrimidin-5-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6591409/docs#application-note-safe-handling-and-storage-of-2-iodopyrimidin-5-amine\]](https://www.benchchem.com/product/b6591409/docs#application-note-safe-handling-and-storage-of-2-iodopyrimidin-5-amine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)